

# In-Depth Technical Guide: DIETHYLENE GLYCOL ETHYL PENTYL ETHER

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DIETHYLENE GLYCOL ETHYL  
PENTYL ETHER

Cat. No.: B579879

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction and Molecular Identity

**Diethylene glycol ethyl pentyl ether** is an unsymmetrical ether of diethylene glycol, featuring both an ethyl and a pentyl group. While a CAS number (18854-46-1) is registered for a substance with this name, detailed and verified physicochemical data in major chemical databases remains scarce and at times conflicting. This guide proceeds with the scientifically presumed structure of 2-(2-pentyloxyethoxy)ethanol, etherified at the terminal hydroxyl group with an ethyl group, leading to the IUPAC name 1-(2-(2-pentyloxyethoxy)ethoxy)ethane.

This document provides a comprehensive overview of its calculated molecular weight and a comparative analysis of related, well-characterized diethylene glycol ethers. It further details a generalized experimental protocol for its synthesis via the Williamson ether synthesis, a common method for producing unsymmetrical ethers. A summary of the toxicological profile of related glycol ethers is also included to provide a context for its potential biological effects.

## Physicochemical Data

The following table summarizes the calculated molecular weight for **Diethylene Glycol Ethyl Pentyl Ether** and the experimental data for closely related diethylene glycol ethers for comparative purposes.

Compound	Chemical Formula	Molecular Weight ( g/mol )	Boiling Point (°C)	Density (g/mL at 20°C)
Diethylene Glycol Ethyl Pentyl Ether (calculated)	C <sub>11</sub> H <sub>24</sub> O <sub>3</sub>	204.31[1]	N/A	N/A
Diethylene Glycol Diethyl Ether	C <sub>8</sub> H <sub>18</sub> O <sub>3</sub>	162.23[2]	180-190[3]	0.909 (at 25°C) [3]
Diethylene Glycol Monopentyl Ether	C <sub>9</sub> H <sub>20</sub> O <sub>3</sub>	176.26	N/A	N/A
Diethylene Glycol Monoethyl Ether	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub>	134.17[4]	202.7[5]	0.99[6]
Diethylene Glycol Monophenyl Ether	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub>	178.21	N/A	N/A

N/A: Data not readily available in the searched literature.

## Experimental Protocol: Synthesis of Diethylene Glycol Ethyl Pentyl Ether

The Williamson ether synthesis is a versatile and widely used method for the preparation of unsymmetrical ethers.[7][8][9] This protocol outlines the general steps for the synthesis of **diethylene glycol ethyl pentyl ether**, which can be adapted and optimized based on laboratory conditions and available starting materials.

Principle: The synthesis involves a two-step, one-pot reaction. First, diethylene glycol monopentyl ether is deprotonated with a strong base to form an alkoxide. Subsequently, this alkoxide acts as a nucleophile and reacts with an ethyl halide in an  $S_N2$  reaction to form the desired unsymmetrical ether.

#### Materials:

- Diethylene glycol monopentyl ether
- Sodium hydride (NaH) or other suitable strong base (e.g., potassium hydride)
- Ethyl bromide or ethyl iodide
- Anhydrous aprotic solvent (e.g., tetrahydrofuran (THF), dimethylformamide (DMF))
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

#### Procedure:

- Preparation of the Alkoxide:
  - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add a molar equivalent of sodium hydride to a solution of diethylene glycol monopentyl ether in the chosen anhydrous aprotic solvent.
  - Stir the mixture at room temperature under an inert atmosphere (nitrogen or argon) until the evolution of hydrogen gas ceases, indicating the complete formation of the sodium alkoxide.
- Ether Formation:
  - To the freshly prepared alkoxide solution, add a slight molar excess (e.g., 1.1 equivalents) of ethyl bromide or ethyl iodide dropwise at a controlled temperature (e.g., 0 °C to room temperature) to manage any exothermic reaction.

- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for a period determined by reaction monitoring (e.g., by thin-layer chromatography).
- Work-up and Purification:
  - Cool the reaction mixture to room temperature and carefully quench the excess sodium hydride by the slow addition of the quenching solution.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent.
  - Combine the organic extracts and wash them with brine.
  - Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent in vacuo.
  - Purify the crude product by fractional distillation under reduced pressure or by column chromatography to obtain the pure **diethylene glycol ethyl pentyl ether**.

## Visualization of the Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **diethylene glycol ethyl pentyl ether** via the Williamson ether synthesis.



[Click to download full resolution via product page](#)

Caption: Williamson Ether Synthesis Workflow

## Toxicology and Potential Applications of Related Glycol Ethers

Due to the lack of specific toxicological data for **diethylene glycol ethyl pentyl ether**, this section provides an overview of the known toxicological properties of other diethylene glycol ethers, which can serve as a preliminary guide for handling and safety considerations.

### General Toxicology of Diethylene Glycol Ethers:

- **Acute Toxicity:** Generally, glycol ethers exhibit low to moderate acute toxicity.[10]
- **Irritation:** They are generally not considered to be significant skin irritants upon acute exposure, though prolonged or repeated contact may cause irritation.[10] Some can cause eye irritation.[11]
- **Metabolism:** The primary route of metabolism for glycol ethers with a free hydroxyl group is oxidation via alcohol dehydrogenase to form alkoxy acetic acids.[10]
- **Reproductive and Developmental Toxicity:** Certain glycol ethers, particularly the shorter-chain ones, have been associated with reproductive and developmental toxicity in animal studies.[12][13]
- **Systemic Effects:** High doses of some glycol ethers have been shown to affect the liver and kidneys in animal studies.[10] Ingestion of diethylene glycol itself can lead to acute renal failure.[14]

### Potential Applications:

Based on the properties of other diethylene glycol ethers, potential applications for **diethylene glycol ethyl pentyl ether** could include:

- **Solvent:** Due to their dual nature (ether and alcohol functionalities), glycol ethers are excellent solvents for a wide range of substances, including resins, dyes, and oils.[5][15][16] They are often used in paints, coatings, and cleaning products.[17]
- **Chemical Intermediate:** The hydroxyl group in mono-ethers can serve as a starting point for further chemical synthesis.
- **Coupling Agent:** They can act as coupling agents to form stable mixtures of otherwise immiscible liquids, such as water and organic solvents.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-((2-Ethylhexyl)oxy)-1,2-propanediol | C<sub>11</sub>H<sub>24</sub>O<sub>3</sub> | CID 9859093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethylene glycol diethyl ether | C<sub>8</sub>H<sub>18</sub>O<sub>3</sub> | CID 8179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Diethylene glycol diethyl ether | 112-36-7 [chemicalbook.com]
- 4. Diethylene Glycol Monoethyl Ether | C<sub>6</sub>H<sub>14</sub>O<sub>3</sub> | CID 8146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. The important applications of diethylene glycol monoethyl ether\_Chemicalbook [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. Williamson Ether Synthesis - Chemistry Steps [chemistrysteps.com]
- 8. quora.com [quora.com]
- 9. jk-sci.com [jk-sci.com]
- 10. ecetoc.org [ecetoc.org]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. Hazardous substance assessment - Diethylene Glycol Monomethyl Ether - Canada.ca [canada.ca]
- 13. downloads.regulations.gov [downloads.regulations.gov]
- 14. Diethylene glycol - Wikipedia [en.wikipedia.org]
- 15. CAS 112-36-7: Diethylene Glycol Diethyl Ether | CymitQuimica [cymitquimica.com]
- 16. DIETHYLENE GLYCOL DIETHYL ETHER - Ataman Kimya [atamanchemicals.com]
- 17. CAS 104-68-7: Diethylene glycol monophenyl ether [cymitquimica.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: DIETHYLENE GLYCOL ETHYL PENTYL ETHER]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579879#diethylene-glycol-ethyl-pentyl-ether-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)